

Application Notes and Protocols: Sandoz 58-035 Stock Solution Preparation and Storage

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation and storage of stock solutions of **Sandoz 58-035**, a competitive inhibitor of acyl-CoA:cholesterol acyltransferase (ACAT).[1][2] Proper preparation and storage are critical to ensure the stability and efficacy of the compound in experimental settings.

Product Information and Solubility

Sandoz 58-035 is a widely used research compound that effectively inhibits the esterification of cholesterol by targeting the ACAT enzyme.[2] Its molecular weight is 465.79 g/mol .[2][3] Understanding its solubility is the first step in preparing a stable stock solution.

Table 1: Solubility Data for Sandoz 58-035

Solvent	Solubility	Notes
DMSO	≥2.5 mg/mL to 16 mg/mL[1][2] [4]	Ultrasonic warming may be required for dissolution.
Water	Insoluble	-
Corn Oil	Used as a vehicle for in vivo studies.[1]	A DMSO stock is typically diluted into corn oil.[1]



Experimental Protocols

2.1. Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a concentrated stock solution in Dimethyl Sulfoxide (DMSO), the most common solvent for this compound.

Materials:

- Sandoz 58-035 powder
- Anhydrous/molecular grade DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile tips
- Optional: Ultrasonic water bath

Procedure:

- Equilibrate: Allow the Sandoz 58-035 powder vial to warm to room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of Sandoz 58-035 powder in a sterile tube. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.66 mg of the compound (Molecular Weight = 465.79).
- Solvent Addition: Add the calculated volume of DMSO to the powder. To continue the example, add 1 mL of DMSO to the 4.66 mg of powder.
- Dissolution: Vortex the solution thoroughly to dissolve the compound. If the compound does
 not fully dissolve, heat the tube to 37°C and use an ultrasonic bath for a short period to aid
 dissolution.



- Aliquot: Once a clear solution is obtained, dispense it into smaller, single-use aliquots in tightly sealed vials to avoid repeated freeze-thaw cycles.[1][3] This is crucial for maintaining the compound's stability.
- Storage: Store the aliquots at the appropriate temperature as detailed in Table 3.

Table 2: Quick Reference for Stock Solution Preparation

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.47 mg	2.33 mg	4.66 mg
5 mM	2.33 mg	11.65 mg	23.29 mg
10 mM	4.66 mg	23.29 mg	46.58 mg
25 mg/mL	25 mg	125 mg	250 mg

Calculations are based on a molecular weight of 465.79 g/mol .

2.2. Protocol for Preparing a Working Solution for In Vivo Studies

For animal studies, a stock solution is often diluted into a carrier vehicle like corn oil.

Procedure:

- Prepare a concentrated stock solution of Sandoz 58-035 in DMSO (e.g., 25 mg/mL) as described in Protocol 2.1.[1]
- To prepare a 1 mL working solution, add 100 μ L of the 25 mg/mL DMSO stock solution to 900 μ L of corn oil.[1]
- Mix the solution thoroughly until it is evenly dispersed.

Storage and Stability

Proper storage is essential to prevent degradation of the compound and its stock solutions.



Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Recommendations
Powder	-20°C	3 years[2][5]	Keep in a tightly sealed container.
4°C	2 years[2][5]	Suitable for shorter- term storage.	
Stock Solution	-80°C	6 months[1][2][5]	Preferred for long- term storage. Use within 6 months.[1]
-20°C	1 month[1][2][5]	Suitable for short-term storage. Use within 1 month.[1]	

Key Stability Advice:

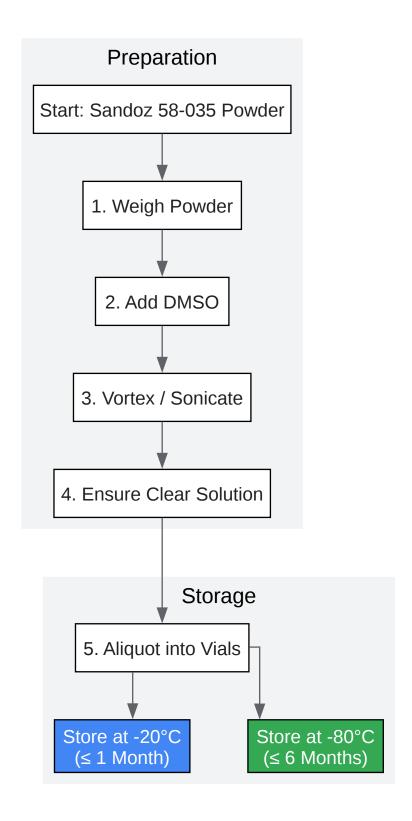
- Information on the stability of **Sandoz 58-035** in solution is limited, so following these general guidelines is highly recommended.[3]
- Crucially, avoid repeated freeze-thaw cycles, which can degrade the compound.[3] Storing the solution in single-use aliquots is the best practice.[1]

Visualized Workflows and Pathways

4.1. Experimental Workflow: Stock Solution Preparation

The following diagram outlines the standard procedure for preparing and storing **Sandoz 58-035** stock solutions.





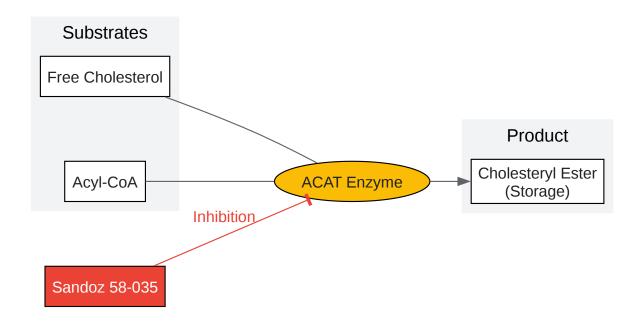
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Caption: Workflow for **Sandoz 58-035** stock solution preparation and storage.



4.2. Signaling Pathway: ACAT Inhibition

Sandoz 58-035 acts by inhibiting the ACAT enzyme, which is responsible for converting free cholesterol into cholesteryl esters for storage within the cell.



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Caption: Sandoz 58-035 inhibits the ACAT-mediated esterification of cholesterol.

Safety and Handling

- Handle **Sandoz 58-035** in accordance with good laboratory practices.
- Use personal protective equipment (PPE), including gloves and eye protection.
- Avoid inhalation of the powder by working in a well-ventilated area or fume hood.[5]
- For detailed safety information, refer to the Safety Data Sheet (SDS).[4][5] The compound is incompatible with strong acids, alkalis, and oxidizing/reducing agents.[5]



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